

# Cyclotetradecane: A Review of its Role as a Plant and Human Metabolite

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclotetradecane

Cat. No.: B1198814

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

## Abstract

**Cyclotetradecane**, a 14-carbon cycloalkane, has been identified as a metabolite in both plant and human systems. While its direct biological roles and metabolic pathways are still under investigation, its presence in various edible plants and detection in human samples suggest a potential for interaction with human physiology. This technical guide provides a comprehensive overview of the current knowledge on **cyclotetradecane** as a metabolite, including its sources, potential biological activities, and the methodologies for its detection and analysis. The information is presented to support further research into its significance in plant biology and its potential implications for human health and drug development.

## Introduction

**Cyclotetradecane** (C<sub>14</sub>H<sub>28</sub>) is a saturated monocyclic hydrocarbon.<sup>[1]</sup> While long-chain alkanes are known constituents of plant cuticular waxes and have roles in protecting against environmental stressors, the specific functions of cyclic alkanes like **cyclotetradecane** are less understood. In humans, the detection of **cyclotetradecane** is likely linked to dietary intake, as it has been identified in several food sources.<sup>[1][2]</sup> This guide summarizes the current state of knowledge regarding **cyclotetradecane**'s role as a metabolite, with a focus on quantitative data, experimental protocols, and potential biological pathways.

## Cyclotetradecane as a Plant Metabolite

**Cyclotetradecane** has been reported as a secondary metabolite in several plant species.[1][3]

Secondary metabolites are compounds that are not essential for the primary metabolic processes of a plant but are involved in defense mechanisms, signaling, and adaptation to environmental stress.[4]

### Documented Occurrences in Plants

**Cyclotetradecane** has been detected in the following plant species:

- *Vitis vinifera*(Grape): The presence of **cyclotetradecane** has been reported in grapes.[5]
- *Camellia sinensis*(Tea): It has been detected in green, black, red, and herbal teas.[1][2][4]
- *Citrus limon*(Lemon): **Cyclotetradecane** is a chemical constituent of the ethanolic extract of lemon leaves.[3]

### Quantitative Data

Quantitative data for **cyclotetradecane** in plant matter is limited. However, a study on the fermentation of summer green tea provided the following concentrations:

Sample	Cyclotetradecane Concentration (µg/g)	Reference
Green Tea (fermented for 2 days)	0.46 ± 0.02	[2]
Green Tea (fermented for 6 days)	0.91 ± 0.01	[2]
Non-fermented Green Tea	Not Detected	[2]

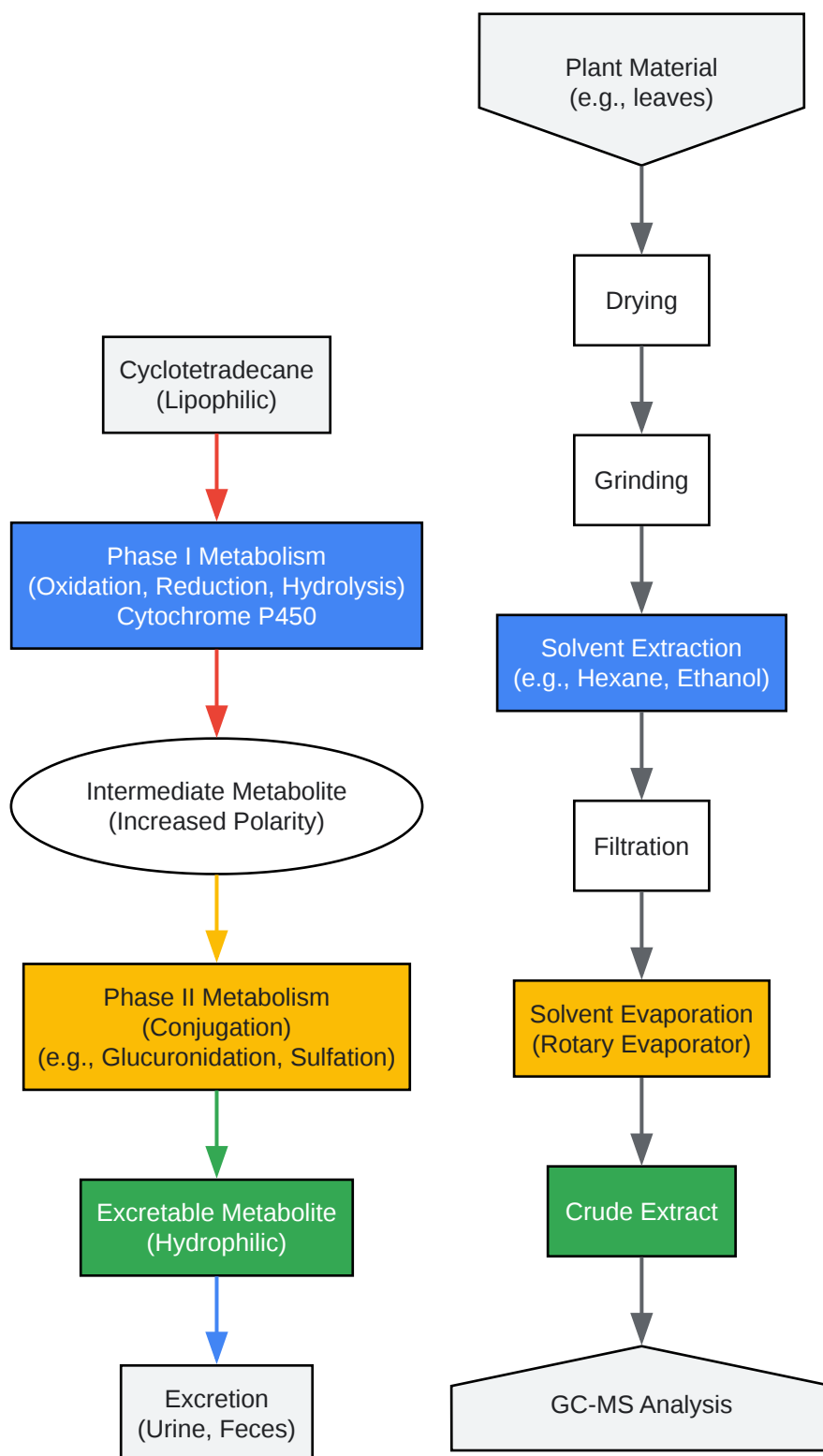
Table 1: Quantitative analysis of **cyclotetradecane** in fermented summer green tea.

### Potential Biological Role in Plants

The biological role of **cyclotetradecane** in plants has not been specifically elucidated. However, as a component of plant extracts, it may contribute to the overall biological activity of the plant. For instance, the ethanolic extract of Citrus limon leaves, which contains **cyclotetradecane**, has been shown to exhibit anti-microbial properties.[3] It is plausible that, like other secondary metabolites, **cyclotetradecane** may play a role in plant defense.

## Putative Signaling Pathway

While no specific signaling pathway involving **cyclotetradecane** has been identified, the production of secondary metabolites in plants is often triggered by abiotic stress. A generalized signaling pathway for abiotic stress response is depicted below.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. jddtonline.info [jddtonline.info]
- 2. researchgate.net [researchgate.net]
- 3. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 4. Human Metabolome Database: Showing metabocard for Cyclotetradecane (HMDB0033567) [hmdb.ca]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Cyclotetradecane: A Review of its Role as a Plant and Human Metabolite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198814#cyclotetradecane-role-as-a-plant-or-human-metabolite]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)